

# A Comprehensive Technical Guide to 3-Methoxy-2-butanol (CAS: 53778-72-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxy-2-butanol

Cat. No.: B1605144

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Methoxy-2-butanol** is a versatile organic compound classified as a methoxy alcohol.[1] Its unique structure, featuring both a hydroxyl and a methoxy group, imparts a range of desirable properties, making it a valuable solvent and chemical intermediate in various industries.[2] This technical guide provides an in-depth overview of **3-Methoxy-2-butanol**, covering its chemical and physical properties, synthesis, spectroscopic data, biological activity, and toxicological information, with a focus on applications relevant to research and development.

## Chemical and Physical Properties

**3-Methoxy-2-butanol** is a clear, colorless liquid.[2] Its molecular structure consists of a four-carbon chain with a hydroxyl group on the second carbon and a methoxy group on the third, creating two chiral centers.[1] This results in the existence of multiple stereoisomers, with (2R,3S) and (2R,3R) being well-characterized forms.[1]

Table 1: Chemical and Physical Properties of **3-Methoxy-2-butanol**

Property	Value	Reference(s)
CAS Number	53778-72-6	[3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>2</sub>	[3]
Molecular Weight	104.15 g/mol	[3]
IUPAC Name	3-methoxybutan-2-ol	[3]
Appearance	Clear liquid	[2]
Boiling Point	134-136 °C	[No specific citation found in search results]
Density	0.9186 g/cm <sup>3</sup> (at 15 °C)	[No specific citation found in search results]
Purity	≥ 97% (GC)	[2]
Storage Conditions	0-8°C	[2]

## Synthesis and Experimental Protocols

The primary synthetic routes to **3-Methoxy-2-butanol** involve the reduction of a ketone precursor or synthesis from crotonaldehyde.

### Synthesis via Reduction of 3-Methoxy-2-butanone

A common laboratory-scale synthesis involves the reduction of 3-methoxy-2-butanone. Industrial production may utilize catalytic hydrogenation.[1]

#### Experimental Protocol: Reduction with Sodium Borohydride

- Materials: 3-methoxy-2-butanone, sodium borohydride (NaBH<sub>4</sub>), methanol, diethyl ether, saturated aqueous sodium bicarbonate solution, anhydrous magnesium sulfate.
- Procedure:
  - Dissolve 3-methoxy-2-butanone in methanol in a round-bottom flask equipped with a magnetic stirrer and cool the solution in an ice bath.

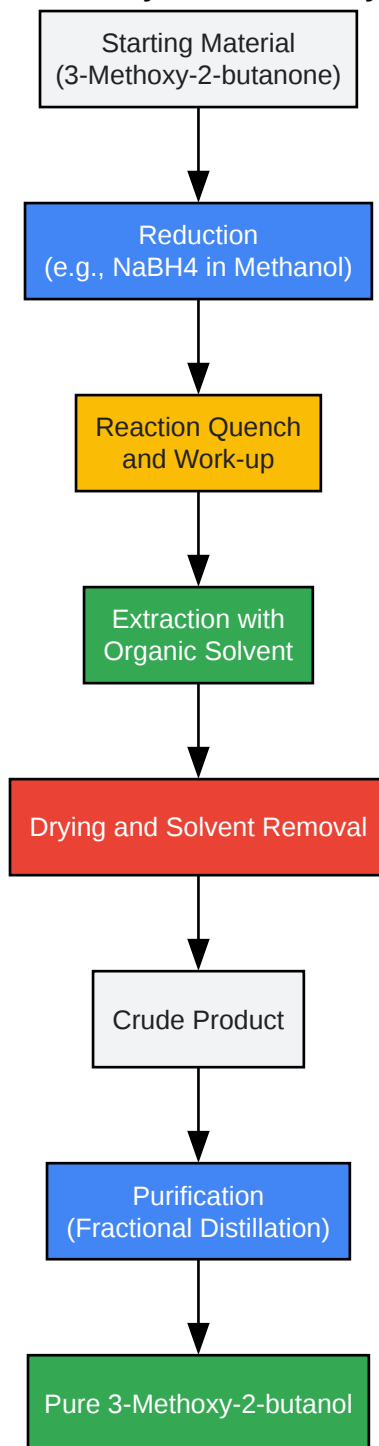
- Slowly add sodium borohydride to the cooled solution in portions, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether (3x).
- Combine the organic extracts and wash with a saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **3-Methoxy-2-butanol**.
- Purification: The crude product can be purified by fractional distillation under atmospheric or reduced pressure.<sup>[4]</sup>

## Synthesis from Crotonaldehyde

An industrial method involves the reaction of crotonaldehyde with methanol in an alkaline solution, followed by a two-step hydrogenation process.<sup>[4]</sup> This process yields a mixture of 3-methoxybutanol and butanol.<sup>[4]</sup>

Workflow for Synthesis and Purification

## General Workflow for 3-Methoxy-2-butanol Synthesis and Purification



[Click to download full resolution via product page](#)

Synthesis and Purification Workflow

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Methoxy-2-butanol**.

Table 2: Spectroscopic Data for **3-Methoxy-2-butanol**

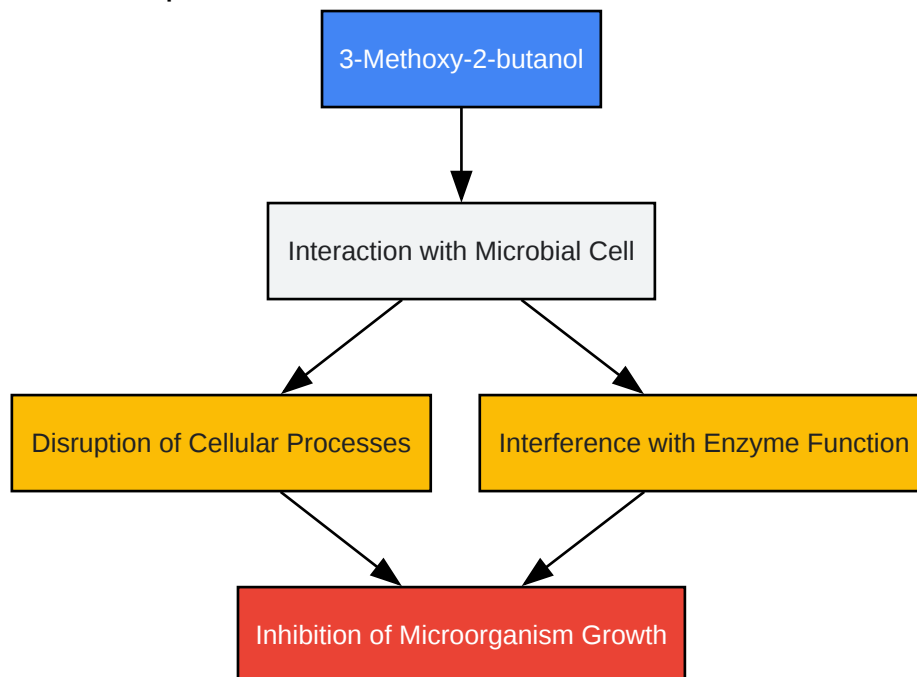
Technique	Data Highlights	Reference(s)
<sup>13</sup> C NMR	Spectra available on PubChem, recorded on a Bruker HX-270.	[3]
Mass Spectrometry (GC-MS)	NIST Mass Spectrometry Data Center provides data with a top peak at m/z 59.	[3]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.	[3]
<sup>1</sup> H NMR	Predicted signals include a singlet for the methoxy protons (~3.3-3.5 ppm) and a broad signal for the hydroxyl proton.	[1]

## Biological Activity and Signaling Pathways

The biological activity of **3-Methoxy-2-butanol** is an area of emerging research. It has been noted for its potential antimicrobial properties, though the precise mechanism of action is not yet fully understood.[1] It is postulated that its activity may stem from the disruption of microbial cellular processes or interference with enzyme function.[1] There is currently no specific information available in the searched literature detailing interactions with defined signaling pathways in mammalian cells.

### Proposed General Mechanism of Antimicrobial Action

## Proposed General Antimicrobial Mechanism

[Click to download full resolution via product page](#)

## Antimicrobial Mechanism

## Toxicology and Safety Information

**3-Methoxy-2-butanol** is generally considered to have low toxicity.[2] However, as with any chemical, appropriate safety precautions should be taken. The GHS classification for the closely related 3-methoxybutanol indicates it is a flammable liquid and may be harmful if swallowed.[5]

Table 3: Toxicological and Safety Data

Parameter	Information	Reference(s)
GHS Classification (for 3-Methoxybutanol)	Flammable Liquid (Category 4), Acute Toxicity - Oral (Category 5)	[5]
Hazard Statements (for 3-Methoxybutanol)	H227: Combustible liquid H303: May be harmful if swallowed	[5]
Precautionary Statements (for 3-Methoxybutanol)	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P280: Wear protective gloves/eye protection/face protection.	[5]
Acute Toxicity (Oral, for 3-methoxy-3-methyl-1-butanol)	LD50: 4300 mg/kg (rat)	[6]
Acute Toxicity (Dermal, for 3-methoxy-3-methyl-1-butanol)	LD50: >2000 mg/kg (rat)	[6]

Note: Specific toxicological data for **3-Methoxy-2-butanol** (CAS 53778-72-6) is limited in the public domain; data for related isomers is provided for context.

## Applications in Research and Development

The unique properties of **3-Methoxy-2-butanol** make it a valuable compound in several research and industrial applications:

- **Solvent:** It is an effective solvent for a variety of organic compounds and is used in the formulation of paints, coatings, and adhesives.[2]
- **Chemical Intermediate:** It serves as a building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[2]
- **Flavor and Fragrance:** The compound is utilized in the production of flavoring agents and fragrances.[2]

- Cosmetics: It is incorporated into cosmetic formulations to improve texture and stability. [No specific citation found in search results]

## Conclusion

**3-Methoxy-2-butanol** is a chemical with a diverse range of applications, underpinned by its favorable solvency and low toxicity. While detailed experimental protocols and comprehensive toxicological data for this specific CAS number are not extensively published, the available information provides a solid foundation for its use in research and development. Further investigation into its biological activities and potential pharmacological applications may reveal new opportunities for this versatile molecule. Researchers are advised to consult the available spectroscopic data for confirmation of identity and to adhere to standard safety protocols when handling this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methoxy-2-butanol | 53778-72-6 | Benchchem [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 3-Methoxy-2-butanol | C5H12O2 | CID 547790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. DE4315047B4 - Process for the preparation of 3-methoxybutanol and butanol from crotonaldehyde - Google Patents [patents.google.com]
- 5. godavaribiorefineries.com [godavaribiorefineries.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Methoxy-2-butanol (CAS: 53778-72-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605144#3-methoxy-2-butanol-cas-number-53778-72-6-information]

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)